

alpha funebrene plant species occurrence

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Compound Focus: (+)-alpha-Funebrene

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Botanical Sources of Alpha-Phellandrene

Alpha-phellandrene (α -PHE) is a cyclic monoterpene found in the essential oils of a wide variety of plant species [1] [2]. It was first isolated from *Eucalyptus phellandra* (now *E. radiata*), from which it derives its name [1] [2].

The table below lists key plant species identified as significant sources of alpha-phellandrene, along with the plant part used and the reported concentration.

Plant Species	Common Name	Plant Part	Alpha-Phellandrene Concentration (%)	Reference
<i>Foeniculum vulgare</i>	Fennel	Aerial Parts	Up to 82.1%	[1]
<i>Anethum graveolens</i>	Dill	Aerial Parts	Up to 70.2%	[1]
<i>Canarium ovatum</i>	Philippine Canarium	Resin	64.9%	[1]
<i>Curcuma longa</i>	Turmeric	Leaves	24.4%	[1]

Plant Species	Common Name	Plant Part	Alpha-Phellandrene Concentration (%)	Reference
<i>Eucalyptus camaldulensis</i>	River Red Gum	Aerial Parts	27.5%	[1]
<i>Schinus terebinthifolius</i>	Brazilian Pepper Tree	Berries	34.38%	[3]
Various <i>Eucalyptus</i> species (e.g., <i>E. dives</i> , <i>E. elata</i>)	Eucalyptus	Leaves	17% - 35%	[1] [2]
<i>Boswellia sacra</i>	Frankincense	Not Specified	42%	[1]

Geographical location significantly influences the chemical profile of essential oils. For instance, high concentrations of alpha-phellandrene have been reported in specimens from India, Europe, and Brazil, among other regions [1].

Biological Activities and Potential Applications

Research has revealed a spectrum of promising biological activities associated with alpha-phellandrene, both as a pure molecule and as a major component of essential oils [1] [2].

The following diagram illustrates the primary biological activities of alpha-phellandrene and the general research approaches used to investigate them, which will be detailed in the subsequent sections.

Research Framework for Alpha-Phellandrene Bioactivity

Detailed Experimental Findings

- Antitumor Activity:** Studies on pure alpha-phellandrene and plant extracts containing it have shown promising antitumoral effects [1] [2]. For example, ethanol extracts of *Koelreuteria paniculata* flowers, which contain various terpenes, demonstrated significant antiproliferative activity against HT-29 (human colon adenocarcinoma) cell lines, with an IC₅₀ of 21.44 µg/mL [4]. The **MTT assay** is a

standard colorimetric method used for these assessments, which measures cell metabolic activity as an indicator of cell viability and proliferation [4].

- **Antimicrobial and Insecticidal Activities:** Alpha-phellandrene exhibits antimicrobial functions against a range of food-borne pathogens and shows larvicidal and insecticidal properties [1]. Antibacterial activity is typically evaluated **in vitro** by determining the **Minimum Inhibitory Concentration (MIC)** against bacterial strains like *Bacillus subtilis*, *Escherichia coli*, and *Pseudomonas aeruginosa* [4].
- **Anti-inflammatory, Analgesic, and Neuro-modulatory Effects:** The compound has demonstrated antinociceptive (pain-blocking) and anti-inflammatory activities in biological studies [1] [2]. These are often investigated **in vivo** using rodent models, such as carrageenan-induced edema for inflammation and the hot plate or writhing tests for analgesic response [2].

Research Methodologies and Protocols

Systematic Literature Review Protocol

A robust method for establishing the state of the art, as used in [1], involves:

- **Databases:** Querying scientific databases (PubMed, SciELO, Wiley Online Library, Web of Science).
- **Search Strategy:** Using keywords like "alpha-Phellandrene," "biological activity," "pharmaceutical," and "food" individually and in combination.
- **Screening:** Applying the PRISMA guidelines to systematically identify, select, and critically appraise relevant research. This includes filtering papers that mention alpha-phellandrene in the title/abstract and have a clear correlation with biological activities, while removing duplicates and studies with incomplete information [1].

Chemical Profiling and Bioactivity Testing

A common workflow for identifying active compounds in plant materials is detailed in [4]:

- **Extraction:** Plant material is dried and extracted with a solvent like ethanol under controlled conditions.
- **Chemical Analysis:** The extract is analyzed by **Gas Chromatography-Mass Spectrometry (GC-MS)** to identify and quantify its chemical constituents, including alpha-phellandrene [4].
- **Bioassay-Guided Fractionation:** Extracts are tested for biological activity (e.g., antitumor, antimicrobial). Active extracts may be fractionated further, and the process is repeated to isolate the active compound(s).

Research Gaps and Toxicological Considerations

Despite promising findings, several areas require further investigation before therapeutic application:

- **Toxicological Data:** Comprehensive studies on the threshold values distinguishing beneficial from toxic effects (e.g., mutagenic, carcinogenic, allergenic potential) are still lacking and are critically needed [1].
- **Mechanism of Action:** The specific signaling pathways and molecular targets through which alpha-phellandrene exerts its effects are not yet fully elucidated [2]. While general plant signaling involves complex networks including G-proteins, kinase cascades, and ion channels that ultimately affect gene expression [5], the specific role of alpha-phellandrene within these networks remains an area of active research.
- **Synergistic Effects:** It is often challenging to distinguish the effects of the pure alpha-phellandrene molecule from the synergistic effects of other components in the essential oils from which it is derived [1].

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